

Solubility of Acid Violet 49 in different laboratory solvents

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Compound of Interest

Compound Name: Acid Violet 49

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An In-depth Technical Guide to the Solubility of **Acid Violet 49**

Introduction

Acid Violet 49, also known by its Colour Index number C.I. 42640, is a synthetic triphenylmethane dye.[1][2] Its distinct bright bluish-violet hue has led to its use in various applications, including the dyeing of textiles like wool and silk, and in the formulation of inks and cosmetics.[1][3][4] For researchers, scientists, and professionals in drug development, a comprehensive understanding of the solubility of **Acid Violet 49** in common laboratory solvents is critical for its effective application, from preparing staining solutions to formulating analytical standards.

This technical guide provides a detailed overview of the solubility characteristics of **Acid Violet 49**, presents a standardized protocol for solubility determination, and outlines key factors that influence its behavior in solution.

Solubility Profile of Acid Violet 49

The solubility of **Acid Violet 49** is highly dependent on the nature of the solvent, particularly its polarity. The dye exhibits good solubility in water and polar organic solvents, while its solubility is limited in non-polar media. The following table summarizes the available quantitative and qualitative solubility data in various laboratory solvents.

Solvent	Chemical Formula	Type	Reported Solubility
Water	H ₂ O	Polar Protic	40 g/L (at 60°C)[5], 40 g/L (at 80°C)[6]
Ethanol	C ₂ H ₅ OH	Polar Protic	Soluble[3][4][7]
Dimethyl Sulfoxide (DMSO)	(CH ₃) ₂ SO	Polar Aprotic	Slightly Soluble[4][5][8]
Methanol	CH ₃ OH	Polar Protic	Slightly Soluble[4][8]
Dimethylformamide (DMF)	(CH ₃) ₂ NC(O)H	Polar Aprotic	Slightly Soluble[5]
Pyridine	C ₅ H ₅ N	Polar Aprotic	Slightly Soluble[5]
General Alcohols	R-OH	Polar Protic	Insoluble (General classification)[5]
General Ketones	RC(O)R'	Polar Aprotic	Insoluble[5]
General Hydrocarbons	C _x H _y	Non-Polar	Insoluble[5]
General Esters	RCOOR'	Moderately Polar	Insoluble[5]

Note on Discrepancies: One source provides a general classification of "insoluble" for alcohols, which contrasts with other sources specifically listing **Acid Violet 49** as "soluble" in ethanol and "slightly soluble" in methanol.[3][4][5][7][8] This suggests that while solubility may be poor in higher-order alcohols, it is significant in short-chain alcohols like ethanol.

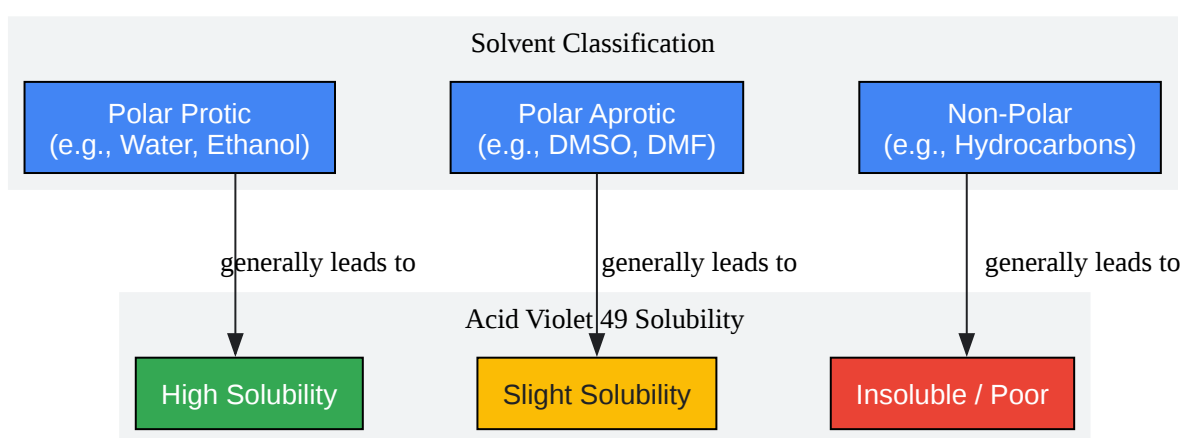
Factors Influencing Solubility

Several physical and chemical factors can influence the solubility of **Acid Violet 49**:

- **Temperature:** As evidenced by the data for water, the solubility of **Acid Violet 49** increases with temperature.[5][6] This is typical for solid solutes where the dissolution process is endothermic.

- pH: The pH of aqueous solutions can affect solubility. The technical data sheet for **Acid Violet 49** indicates a pH of 8.5 - 9.5 for a 10 g/L solution, suggesting it is slightly alkaline in nature.[5]
- Solvent Polarity: The molecular structure of **Acid Violet 49** contains charged sulfonate groups, making it well-suited for dissolution in polar solvents like water. Its solubility decreases significantly in non-polar media such as hydrocarbons.[5]

The logical relationship between solvent type and solubility is visualized in the diagram below.



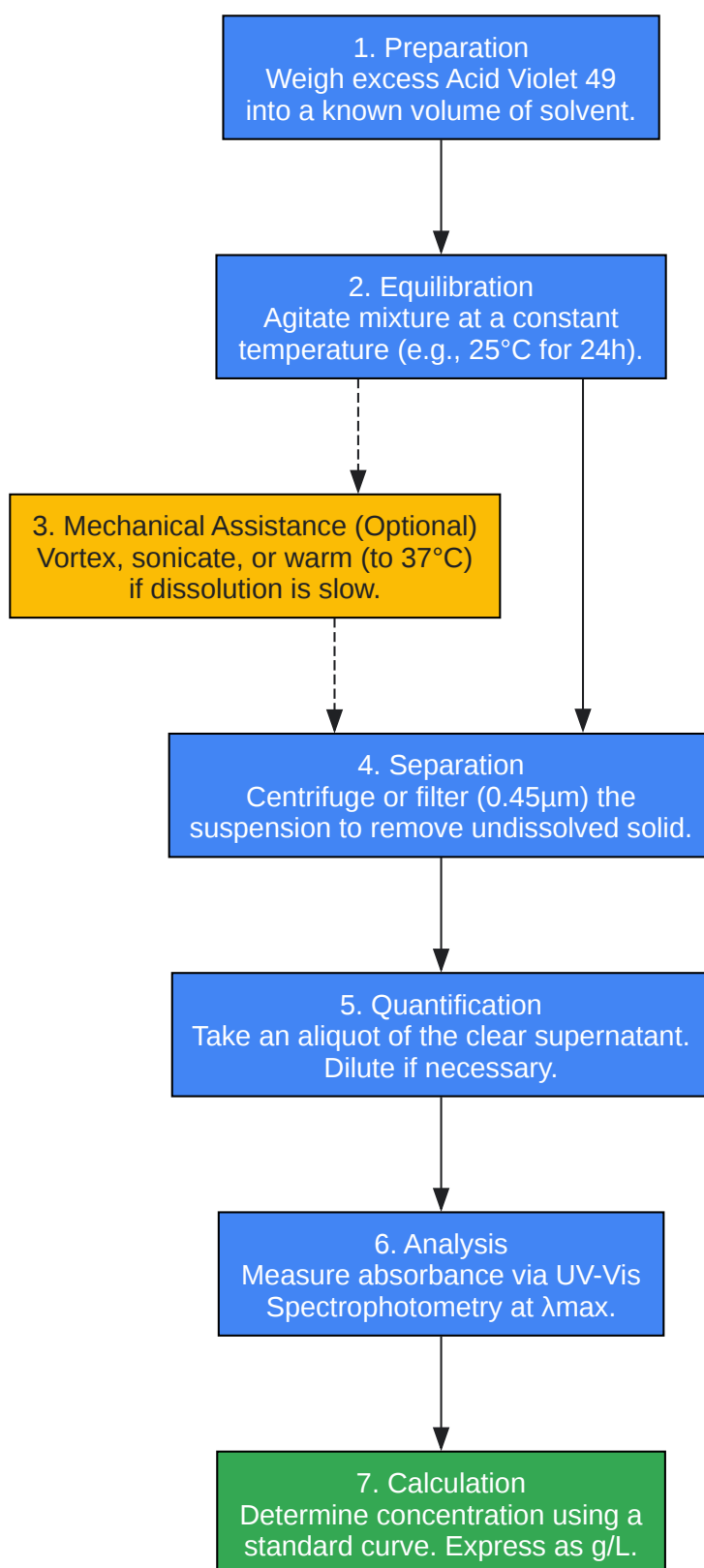
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Diagram 1: Relationship between solvent polarity and solubility.

Experimental Protocol for Solubility Determination

This section outlines a standardized laboratory method for determining the solubility of **Acid Violet 49**, adapted from established protocols for chemical and dye analysis.[9][10] The method is based on the principle of creating a saturated solution and then quantifying the dissolved solute.

The workflow for this protocol is illustrated in the following diagram.



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Diagram 2: Experimental workflow for solubility determination.

Methodology

- Preparation: Accurately weigh an amount of **Acid Violet 49** powder that is in excess of its expected solubility and add it to a precisely measured volume of the test solvent in a sealed container (e.g., a glass vial or flask).
- Equilibration:
 - Seal the container to prevent solvent evaporation.
 - Place the container in a mechanical shaker or on a stirring plate in a temperature-controlled environment (e.g., 25°C).
 - Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached between the dissolved and undissolved solute.
- Mechanical Assistance (If required): For solutes that are slow to dissolve, a hierarchy of mechanical procedures can be employed: gentle mixing/vortexing, followed by water bath sonication, and finally, gentle warming (e.g., to 37°C) if necessary.[\[10\]](#)
- Separation of Undissolved Solid:
 - After equilibration, allow the suspension to settle.
 - To separate the saturated solution (supernatant) from the excess solid, use either centrifugation at high speed or filtration through a fine-pore filter (e.g., 0.45 µm syringe filter) that does not absorb the dye. This step is critical to ensure no solid particulates are carried over.
- Quantification:
 - Carefully extract a precise aliquot of the clear supernatant.
 - Dilute the aliquot with a known volume of the same solvent to bring its concentration into the linear range of the analytical instrument.
 - Measure the absorbance of the diluted solution using a UV-Vis spectrophotometer at the maximum absorption wavelength (λ_{max}) of **Acid Violet 49**, which is approximately 546

nm.

- Calculation:
 - Prepare a standard curve by measuring the absorbance of several solutions of **Acid Violet 49** with known concentrations.
 - Use the absorbance of the diluted sample and the standard curve to calculate the concentration of the saturated solution.
 - Express the final solubility in appropriate units, such as grams per liter (g/L) or milligrams per milliliter (mg/mL).

Conclusion

Acid Violet 49 demonstrates a clear solubility preference for polar solvents, with significant solubility in water and ethanol.[3][5] Its solubility is limited in polar aprotic solvents like DMSO and poor in non-polar media.[5][8] For laboratory applications, water and ethanol are the most effective solvents for preparing stock solutions. When working with less ideal solvents or complex biological media, researchers should consider factors such as temperature and pH and may need to employ mechanical assistance to achieve dissolution. The provided experimental protocol offers a reliable framework for determining the solubility of **Acid Violet 49** under specific experimental conditions, ensuring accurate and reproducible results in research and development settings.

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